

Fluciclovine (18F) PET/CT Imaging: Application Notes and Protocols for Preclinical Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of Fluciclovine (¹⁸F) Positron Emission Tomography/Computed Tomography (PET/CT) in preclinical research. Fluciclovine (¹⁸F), a synthetic amino acid radiotracer, is a valuable tool for in vivo visualization and quantification of amino acid transport, which is often upregulated in cancerous tissues.

Introduction to Fluciclovine (18F)

Fluciclovine (18F), also known as anti-1-amino-3-[18F]fluorocyclobutane-1-carboxylic acid (FACBC), is an analogue of the amino acid leucine. Its uptake in cells is primarily mediated by amino acid transporters, particularly the L-type Amino Acid Transporter 1 (LAT1) and Alanine, Serine, Cysteine Transporter 2 (ASCT2).[1] These transporters are overexpressed in many types of cancer cells to meet the increased demand for amino acids required for rapid growth and proliferation.[1][2][3] Unlike natural amino acids, Fluciclovine (18F) is not significantly metabolized or incorporated into proteins, allowing for a clear and specific signal for PET imaging.[1][3] This property makes it an excellent imaging biomarker for assessing tumor metabolism and response to therapy in various preclinical cancer models.

Key Applications in Preclinical Research

 Tumor Detection and Staging: Non-invasively identify and delineate tumor tissues with high amino acid metabolism.



- Treatment Response Monitoring: Quantitatively assess the efficacy of novel cancer therapies by measuring changes in Fluciclovine (18F) uptake.
- Pharmacodynamic (PD) Biomarker: Serve as a PD biomarker to evaluate the in vivo effects of drugs targeting amino acid metabolism pathways.
- Understanding Tumor Biology: Investigate the role of amino acid transport in tumor progression and metastasis.

Signaling Pathway of Fluciclovine (18F) Uptake



Extracellular Space Fluciclovine (18F) Uptake Cell Membrane LAT1 Transporter ASCT2 Transporter Intracellular Space Fluciclovine (18F) (Trapped, not metabolized) Decay Positron Emission & Gamma Ray Detection

Fluciclovine (18F) Cellular Uptake Pathway

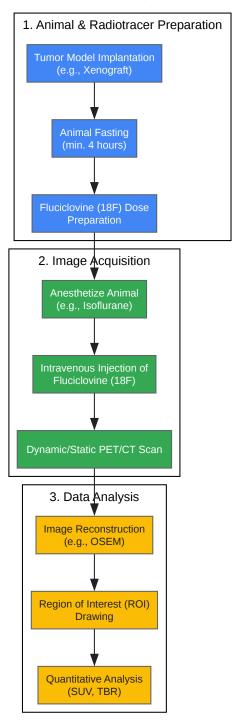
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Caption: Fluciclovine (18F) cellular uptake mechanism.

Preclinical Experimental Workflow



Preclinical Fluciclovine (18F) PET/CT Workflow



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